

Synthesis and chemical properties of 3-Methylhippuric acid.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylhippuric acid

Cat. No.: B028842

[Get Quote](#)

An In-depth Technical Guide to **3-Methylhippuric Acid**: Synthesis and Chemical Properties

Introduction

3-Methylhippuric acid (3-MHA), also known as N-(3-Methylbenzoyl)glycine or m-toluric acid, is an N-acylglycine and a significant secondary metabolite.[1][2][3] It is most notably recognized as a major biotransformation product of m-xylene, a common aromatic hydrocarbon solvent used extensively in industrial applications such as paints, adhesives, and gasoline.[4][5] Consequently, the quantification of **3-Methylhippuric acid** in urine serves as a crucial and reliable biomarker for monitoring occupational and environmental exposure to xylene.[6][7] Elevated levels of urinary 3-MHA indicate recent inhalation or dermal contact with m-xylene, reflecting the body's metabolic load of the solvent.[4][5] This guide provides a comprehensive overview of the chemical properties, synthesis, metabolic pathway, and analytical methodologies related to **3-Methylhippuric acid**, tailored for researchers, scientists, and professionals in drug development and toxicology.

Chemical and Physical Properties

3-Methylhippuric acid is a white crystalline powder.[1] Its fundamental properties are summarized in Table 1. Understanding these characteristics is essential for its detection, quantification, and application in research settings.

Property	Value	Source(s)
IUPAC Name	2-[(3-methylbenzoyl)amino]acetic acid	[2]
Synonyms	m-Methylhippuric acid, N-(m-Toluoyl)glycine, m-Toluric acid	[2]
CAS Number	27115-49-7	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₃	[2]
Molecular Weight	193.20 g/mol	[2]
Melting Point	138-140 °C	[1]
Appearance	White crystalline powder	[1]
InChI Key	YKAKNMHEIJUKEX-UHFFFAOYSA-N	[8]
SMILES	<chem>CC1=CC(=CC=C1)C(=O)NCC(=O)O</chem>	[2]

Spectroscopic Data

The structural elucidation and quantification of **3-Methylhippuric acid** rely on various spectroscopic techniques. Key data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy are vital for its unambiguous identification.

Spectroscopy	Data Highlights	Source(s)
^1H NMR	Spectrum available in DMSO-d ₆ .	[8][9]
^{13}C NMR	Spectrum and chemical shift data are available.	[10]
Mass Spectrometry	EI-MS Fragments (m/z): 119.0, 91.0, 65.0, 149.0	[2]
Predicted CCS ($[\text{M}+\text{H}]^+$): 140.5 Å ²	[11]	
Infrared (IR)	FTIR spectrum in the condensed phase is available.	[12]

Synthesis of 3-Methylhippuric Acid

The synthesis of **3-Methylhippuric acid** is analogous to the preparation of its parent compound, hippuric acid, typically achieved through a Schotten-Baumann reaction.[13][14] This involves the acylation of the amino acid glycine with 3-methylbenzoyl chloride in an alkaline medium.

Experimental Protocol: Laboratory Synthesis

This protocol describes the synthesis of **3-Methylhippuric acid** from glycine and 3-methylbenzoyl chloride.

Materials:

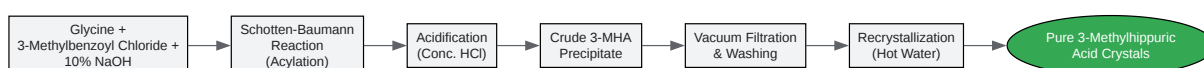
- Glycine
- 3-Methylbenzoyl chloride (m-Toluoyl chloride)
- 10% Sodium hydroxide (NaOH) solution
- Concentrated Hydrochloric acid (HCl)
- Deionized water

- Ice

Procedure:

- **Dissolution:** In a suitable flask, dissolve glycine in a 10% aqueous solution of sodium hydroxide.
- **Acylation:** Cool the flask in an ice bath. Add 3-methylbenzoyl chloride to the solution in small portions while stirring vigorously. Maintain the temperature below 10 °C.
- **Reaction:** After the addition is complete, continue to stir the mixture for 1-2 hours at room temperature to ensure the reaction goes to completion. The reaction mixture should remain alkaline.
- **Acidification:** Transfer the solution to a beaker and cool it in an ice bath. Slowly add concentrated hydrochloric acid with constant stirring until the solution is acidic to litmus paper (pH ~2-3).
- **Precipitation:** A white precipitate of **3-Methylhippuric acid** will form upon acidification.
- **Isolation:** Collect the crude product by vacuum filtration using a Buchner funnel. Wash the precipitate with cold deionized water to remove inorganic salts.
- **Recrystallization:** Purify the crude product by recrystallization from hot water to obtain fine, white crystals of **3-Methylhippuric acid**.
- **Drying:** Dry the purified crystals in a desiccator or a vacuum oven at a moderate temperature.
- **Characterization:** Confirm the identity and purity of the final product using melting point determination and spectroscopic methods (NMR, IR, MS).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Laboratory synthesis workflow for **3-Methylhippuric acid**.

Biological Metabolism and Significance

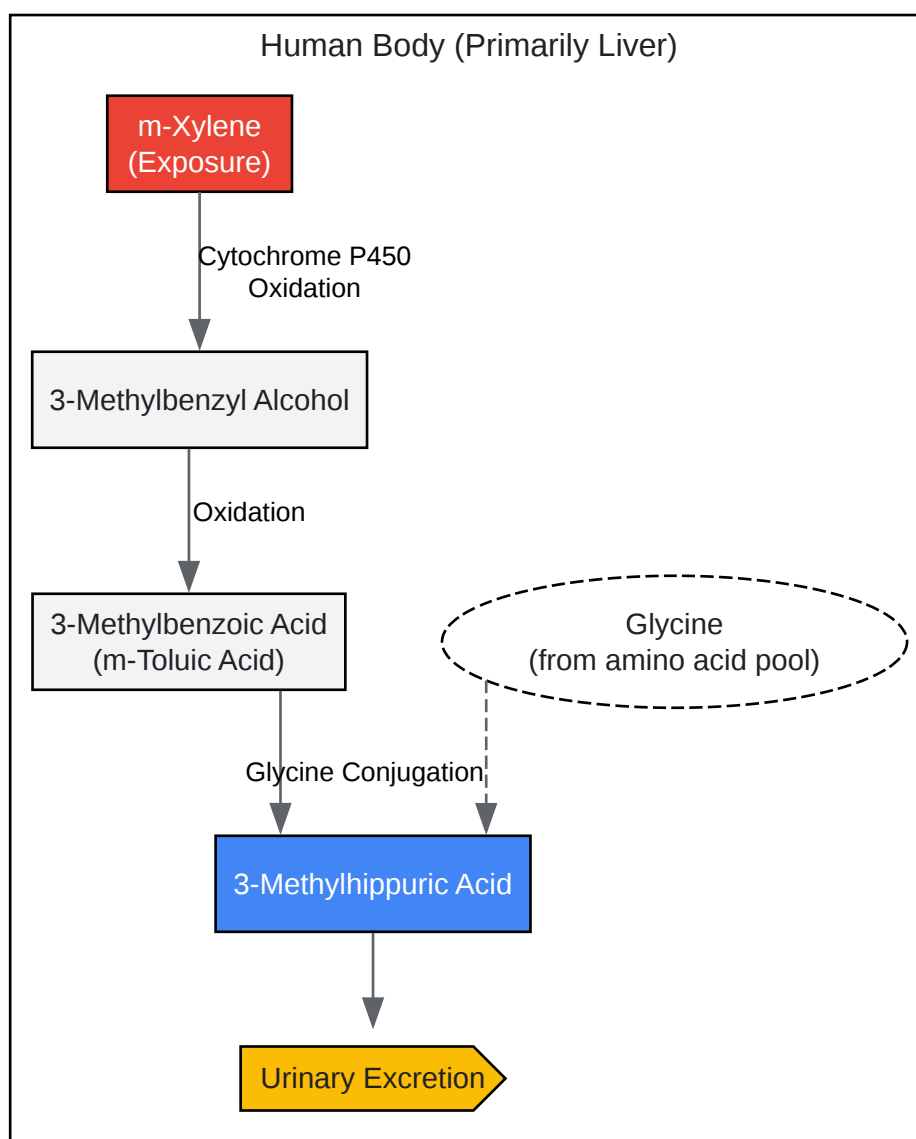
3-Methylhippuric acid is not an endogenous compound but rather a metabolite of the industrial solvent m-xylene.^[6] Its presence in urine is a direct indicator of exposure.

The metabolic conversion occurs primarily in the liver.^[5] The pathway involves two main steps:

- Oxidation: The methyl group of m-xylene is oxidized by cytochrome P450 enzymes to form 3-methylbenzyl alcohol, which is subsequently oxidized to 3-methylbenzoic acid (m-toluic acid).^[6]
- Conjugation: The resulting 3-methylbenzoic acid is then conjugated with the amino acid glycine to form **3-Methylhippuric acid**, which is water-soluble and readily excreted in the urine.^{[6][13]}

This metabolic pathway is crucial for the detoxification and elimination of xylene from the body.^[5]

Metabolic Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of m-xylene to **3-Methylhippuric acid**.

Analytical Methodologies

The standard method for the quantification of **3-Methylhippuric acid** in biological samples, particularly urine, is High-Performance Liquid Chromatography (HPLC).[15][16] The NIOSH Method 8301 provides a detailed procedure for this analysis.

Experimental Protocol: NIOSH Method 8301 (Adapted for HPLC)

This protocol outlines the key steps for determining the concentration of **3-Methylhippuric acid** in urine.

Reagents & Equipment:

- Urine sample preserved with thymol
- Ethyl acetate (HPLC grade)
- Hydrochloric acid (6N)
- Sodium chloride
- **3-Methylhippuric acid** standard
- HPLC system with a suitable column (e.g., C18) and UV detector
- Mobile Phase: Acetonitrile, distilled water, and glacial acetic acid mixture[\[15\]](#)
- Centrifuge, vortex mixer

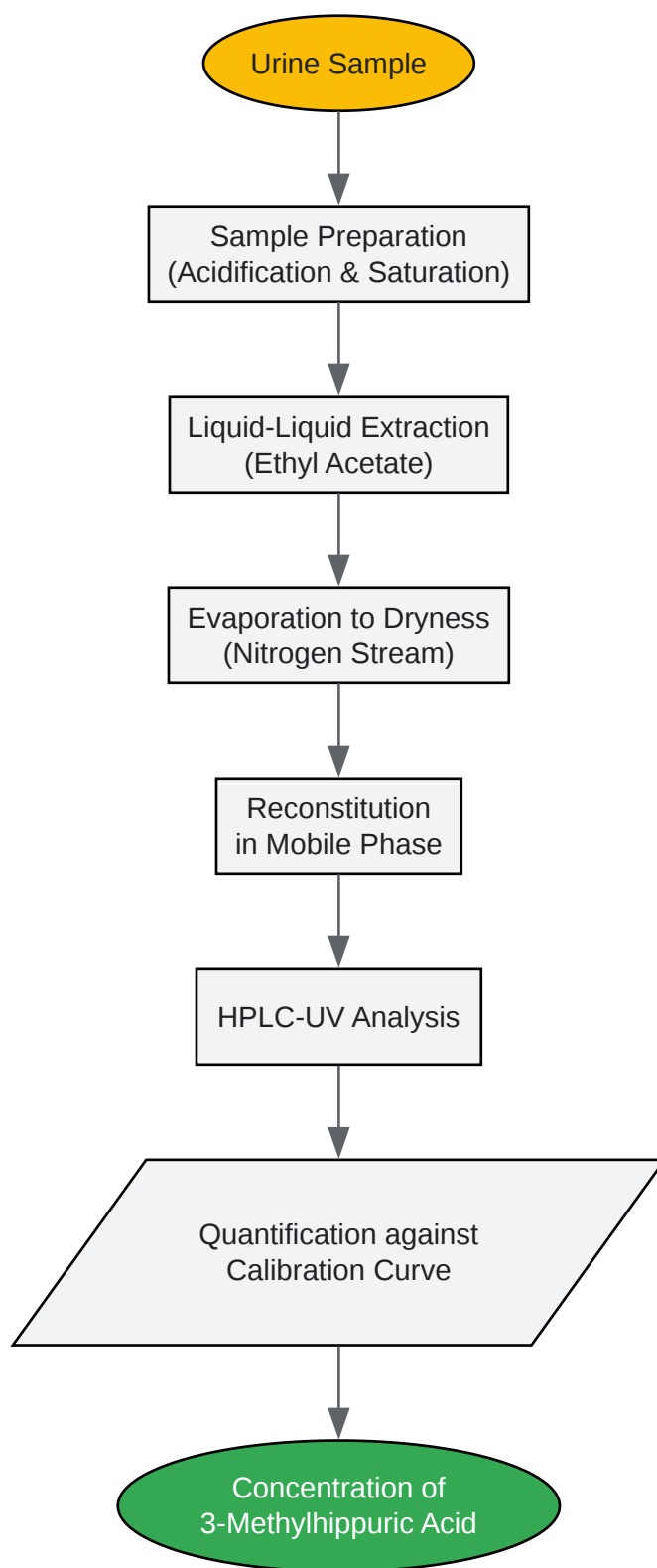
Procedure:

- Sample Preparation:
 - To a 5 mL urine sample in a centrifuge tube, add sodium chloride to saturate the solution.
 - Acidify the sample by adding 0.5 mL of 6N HCl.
 - Add 5 mL of ethyl acetate to the tube.
- Extraction:
 - Cap the tube and vortex or shake vigorously for 10 minutes to extract the methylhippuric acids into the ethyl acetate layer.

- Centrifuge for 5 minutes to separate the layers.
- Evaporation:
 - Carefully transfer the upper ethyl acetate layer to a clean tube.
 - Evaporate the ethyl acetate to dryness under a gentle stream of nitrogen.
- Reconstitution:
 - Reconstitute the dried residue in a known volume (e.g., 1 mL) of the HPLC mobile phase.
- Analysis:
 - Inject an aliquot (e.g., 10 μ L) of the reconstituted sample into the HPLC system.
 - Detect the analyte using a UV detector at an appropriate wavelength.
- Quantification:
 - Prepare a calibration curve using standard solutions of **3-Methylhippuric acid** of known concentrations.
 - Calculate the concentration of 3-MHA in the urine sample by comparing its peak area or height to the calibration curve. Results are often normalized to creatinine concentration.
[15][16]

Note: In many HPLC systems, the 3-methyl and 4-methyl isomers of hippuric acid may co-elute.[15] Specific chromatographic conditions may be required for their separation.[16]

Analytical Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Analytical workflow for **3-Methylhippuric acid** in urine.

Toxicology and Safety

3-Methylhippuric acid itself is considered a substance with low toxicity. However, it may cause skin and serious eye irritation, as well as respiratory irritation.[2][17] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling the compound.[17][18] Its primary significance in toxicology is not due to its own effects, but as an indicator of exposure to the parent compound, xylene, which can cause depression of the central nervous system, headaches, dizziness, and nausea upon acute exposure.[5][19]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-METHYLHIPPURIC ACID | 27115-49-7 [chemicalbook.com]
- 2. 3-Methylhippuric Acid | C₁₀H₁₁NO₃ | CID 99223 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Human Metabolome Database: Showing metabocard for m-Methylhippuric acid (HMDB0013245) [hmdb.ca]
- 4. 3-Methylhippuric Acid (3MHA) Test | Take Control Of Your Health With Superpower [superpower.com]
- 5. 3-Methylhippuric Acid (3MHA) - Total Tox-Burden - Lab Results explained | HealthMatters.io [healthmatters.io]
- 6. 3-Methylhippuric Acid | Rupa Health [rupahealth.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. 3-METHYLHIPPURIC ACID(27115-49-7) 1H NMR [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. spectrabase.com [spectrabase.com]
- 11. PubChemLite - 3-methylhippuric acid (C₁₀H₁₁NO₃) [pubchemlite.lcsb.uni.lu]
- 12. researchgate.net [researchgate.net]

- 13. Hippuric acid - Wikipedia [en.wikipedia.org]
- 14. Hippuric acid synthesis - chemicalbook [chemicalbook.com]
- 15. cdc.gov [cdc.gov]
- 16. jaehr.muk.ac.ir [jaehr.muk.ac.ir]
- 17. fishersci.com [fishersci.com]
- 18. 3-メチル馬尿酸 98% | Sigma-Aldrich [sigmaaldrich.com]
- 19. 3-Methylhippuric Acid (3MHA) - Environmental Toxins - Lab Results explained | HealthMatters.io [healthmatters.io]
- To cite this document: BenchChem. [Synthesis and chemical properties of 3-Methylhippuric acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b028842#synthesis-and-chemical-properties-of-3-methylhippuric-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com